

# Application Notes and Protocols for PERK/eIF2 $\alpha$ Activator 1

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## Compound of Interest

Compound Name: PERK/eIF2 $\alpha$  activator 1

Cat. No.: B15136577

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## Introduction

PERK/eIF2 $\alpha$  activator 1, also identified as compound V8, is a flavonoid compound known for its anti-tumor properties.[1] This molecule functions by inducing apoptosis through the activation of the PERK-eIF2 $\alpha$ -ATF4 signaling pathway, a key cascade in the unfolded protein response (UPR).[1] The UPR is a cellular stress response to the accumulation of unfolded or misfolded proteins in the endoplasmic reticulum (ER). The PERK branch of the UPR plays a crucial role in attenuating protein synthesis and promoting the expression of stress-responsive genes to restore ER homeostasis.[2][3] Dysregulation of this pathway is implicated in various diseases, including cancer, making activators like compound V8 valuable tools for research and potential therapeutic development.[4][5][6]

These application notes provide detailed information on the long-term storage, stability, and experimental protocols for the effective use of PERK/eIF2 $\alpha$  activator 1.

## Data Presentation: Storage and Stability

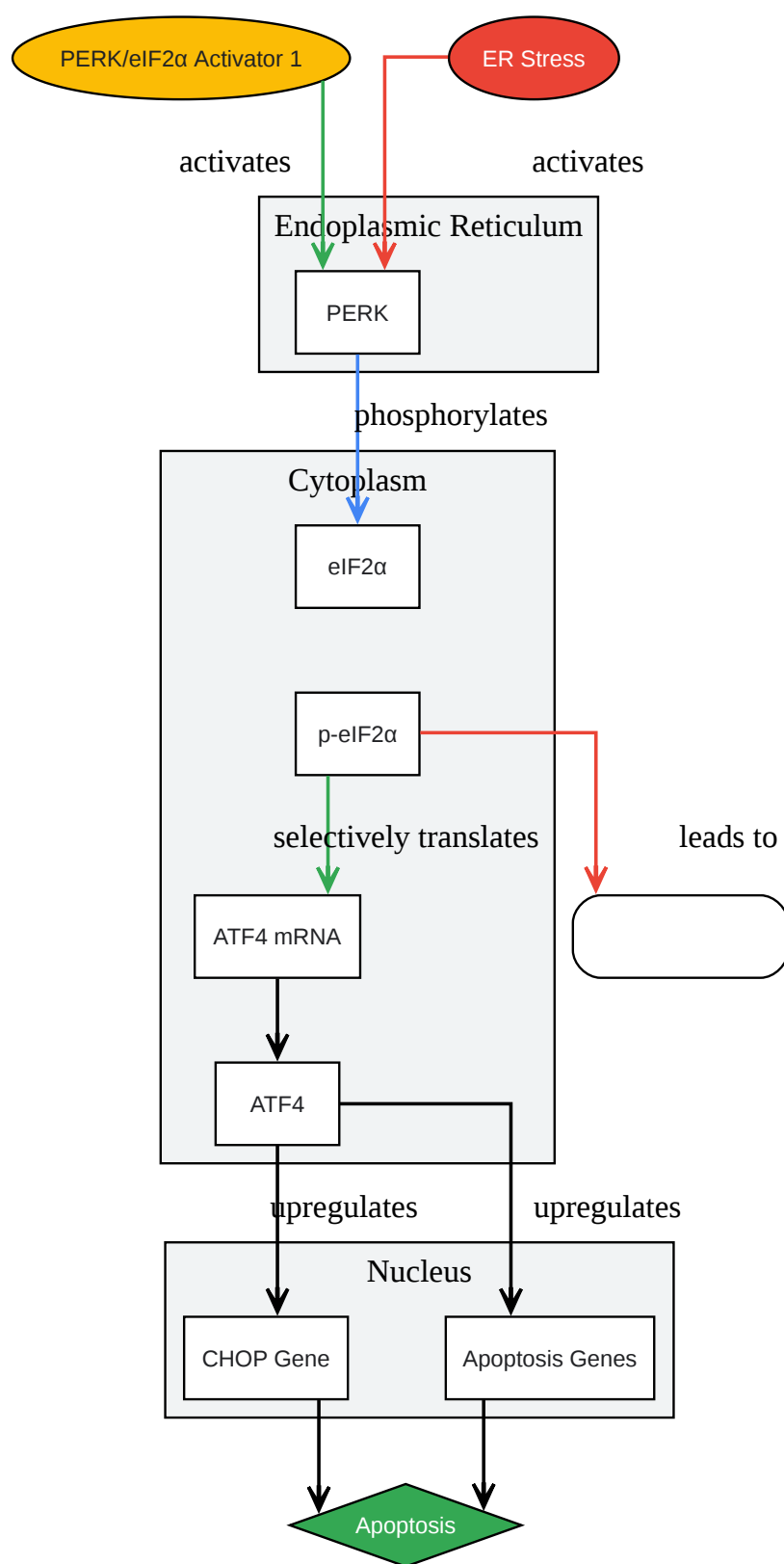
Proper storage is critical to maintain the biological activity of PERK/eIF2 $\alpha$  activator 1. The following table summarizes the recommended storage conditions for stock solutions.

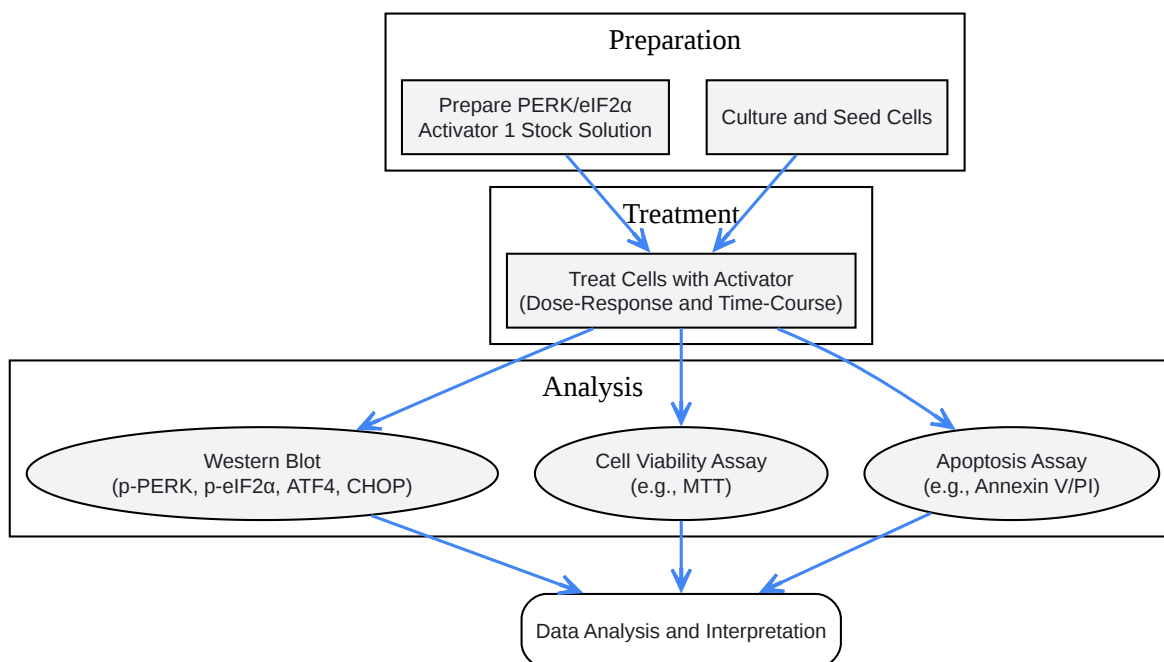
Storage Temperature	Recommended Storage Period
-80°C	Up to 6 months <sup>[1]</sup>
-20°C	Up to 1 month <sup>[1]</sup>

Note: For optimal performance, it is recommended to prepare single-use aliquots of the stock solution to avoid repeated freeze-thaw cycles.

## Signaling Pathway

The diagram below illustrates the signaling cascade initiated by PERK/eIF2 $\alpha$  activator 1. Under ER stress, PERK is activated and phosphorylates eIF2 $\alpha$ . This phosphorylation leads to a general attenuation of protein synthesis but selectively promotes the translation of Activating Transcription Factor 4 (ATF4). ATF4 then upregulates the expression of genes involved in apoptosis, such as CHOP.





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